Cyclopentane Solubility: Physicochemical Profiling & Experimental Protocols[1]

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Compound of Interest

Compound Name:	*Cyclopentane*
CAS No.:	*68476-56-2*
Cat. No.:	*B7770958*

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Executive Summary

Cyclopentane (

) is a cycloalkane characterized by its "envelope" conformation, high volatility, and significant hydrophobicity. In drug development and physical chemistry, it serves as a critical non-polar solvent model and a lipophilic surrogate.[1][2]

Its solubility behavior is governed by the Hydrophobic Effect in aqueous media and London Dispersion Forces in organic media.[3][2] This guide provides validated solubility data, thermodynamic mechanisms, and specific protocols for handling this volatile solvent in experimental settings.

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Property	Value	Unit	Condition
Aqueous Solubility	156	mg/L	25°C
LogP (Octanol-Water)	3.00	-	20°C
Henry's Law Constant ( )	0.164	atm[3]·m³/mol	25°C
Hildebrand Parameter ( )	16.7	MPa	25°C
Vapor Pressure	42.3	kPa	20°C

Thermodynamics of Aqueous Solubility

Cyclopentane's solubility in water is extremely low (

mole fraction).[2] This phenomenon is not driven by the lack of solute-solvent energy (enthalpy), but by the entropic penalty of water structuring.[3]

The Hydrophobic Effect Mechanism

When **cyclopentane** dissolves in water, it does not form hydrogen bonds.[2] To accommodate the non-polar **cyclopentane** molecule, water molecules must reorganize into a highly ordered, ice-like "clathrate" cage structure around the solute.

- Cavity Formation: Energy is required to create a void in the solvent (Endothermic,).[2]
- Solute-Solvent Interaction: Weak van der Waals forces release minimal energy (Exothermic,).[3][2]
- Solvent Reorganization: Water molecules order themselves, leading to a massive decrease in entropy (

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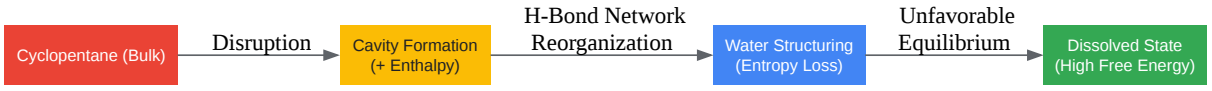
).[3][2]

Since

, the large negative

dominates, making

positive (unfavorable).



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Figure 1: Thermodynamic cycle of hydrophobic solvation.[3] The entropic penalty of water structuring is the rate-limiting thermodynamic barrier.[3]

Organic Solvent Compatibility & Miscibility

In organic synthesis and extraction, **cyclopentane** follows the "Like Dissolves Like" principle. Its miscibility is best predicted using the Hildebrand Solubility Parameter (

).[3][2]

Miscibility Map

Cyclopentane (

) is miscible with solvents having similar cohesive energy densities.

- Miscible: Ethanol, Diethyl Ether, Benzene, n-Hexane, Acetone, Carbon Tetrachloride.
- Immiscible/Low Solubility: Water, Glycerol, Ethylene Glycol.
- Critical Note on DMSO: While many organic compounds dissolve in Dimethyl Sulfoxide (DMSO), **cyclopentane** is an aliphatic hydrocarbon and exhibits poor miscibility with DMSO.[2]

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- Implication: Do not use DMSO to prepare stock solutions of **cyclopentane** for biological assays.[3][2] A biphasic system will likely form. Use Ethanol (absolute) as the co-solvent carrier instead.[3][2]

Experimental Protocols for Solubility Determination

Due to **cyclopentane**'s high volatility (BP

C), standard "shake-flask" methods with open filtration often yield erroneous results due to evaporation.[2] The Static Headspace Gas Chromatography (HS-GC) method is the gold standard for accuracy.[3][2]

Protocol: Static Headspace GC Method

This method relies on the equilibrium partitioning of **cyclopentane** between the liquid and gas phase in a closed system.[3][2]

Reagents & Equipment:

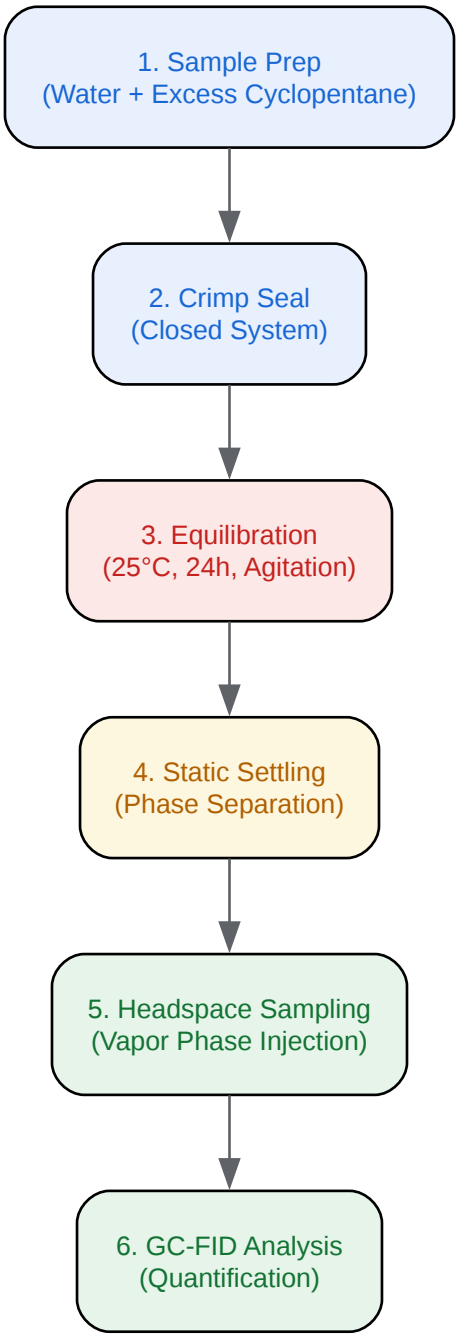
- **Cyclopentane** (>99% purity).[3][2]
- Milli-Q Water (degassed).[3][2]
- Gas Chromatograph with FID (Flame Ionization Detector).[3][2]
- Headspace Autosampler.[3][2]
- 20 mL Crimped Headspace Vials.

Step-by-Step Workflow:

- Preparation: Add 10 mL of water to six headspace vials.
- Spiking: Add excess **cyclopentane** (e.g., 50 µL) to three vials (Sample) to ensure saturation. Leave three vials as blanks.
- Equilibration: Crimp seal immediately. Incubate at 25.0°C for 24 hours with constant agitation (500 rpm) to reach phase equilibrium.

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- Phase Separation: Allow vials to stand static for 1 hour to let micro-droplets settle.
- Sampling: The autosampler pierces the septum and samples the vapor phase (headspace). [3][2]
- Quantification: Calculate liquid concentration using Henry's Law calibration or by total vaporization of a known standard.



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Figure 2: Validated workflow for determining solubility of volatile hydrophobic liquids.

Relevance to Drug Development

Partition Coefficient (LogP)

Cyclopentane has an experimental LogP of ~3.0.[3][2]

- Significance: It mimics the lipophilic core of many drug candidates.[3][2] A LogP of 3 indicates the compound is 1000 times more soluble in octanol (lipid mimic) than in water.
- Application: In High-Throughput Screening (HTS), **cyclopentane** derivatives are often used to tune the lipophilicity of a scaffold.

Handling in HTS (Evaporation Risk)

When using **cyclopentane** or its analogs in microplates:

- Risk: Significant evaporation occurs within minutes in open wells, altering molar concentrations.[2]
- Mitigation: Use adhesive foil seals immediately after dispensing.[3][2] Alternatively, use PDMS (Polydimethylsiloxane) passive dosing to maintain a constant freely dissolved concentration over time.[2]

Safety & Handling

- Flammability: **Cyclopentane** is highly flammable (Flash point: -37°C).[3][2] All transfers must occur in a fume hood away from ignition sources.[3][2]
- Static Discharge: Use grounded glassware.[3][2] The non-polar nature generates static electricity during pouring.[3][2]
- Storage: Store in a flammables cabinet at < 25°C.

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